

# Personal protective equipment for handling Tarenflurbil

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## Compound of Interest

Compound Name: Tarenflurbil

Cat. No.: B1684577

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## Essential Safety and Handling Guide for Tarenflurbil

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **Tarenflurbil**, an investigational small molecule drug. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with standard laboratory safety protocols.

### Tarenflurbil: Key Safety Information

**Tarenflurbil** is an orally active, synthetic enantiomer of flurbiprofen. While it has been investigated for potential therapeutic uses, it is crucial to handle this compound with care due to its toxicological properties. The primary hazard identified is acute oral toxicity.

Physicochemical Data:

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>13</sub> FO <sub>2</sub>	PubChem
Molecular Weight	244.26 g/mol	PubChem
Appearance	White to beige powder	Sigma-Aldrich
Solubility	Soluble in DMSO (2 mg/mL)	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich

## Personal Protective Equipment (PPE)

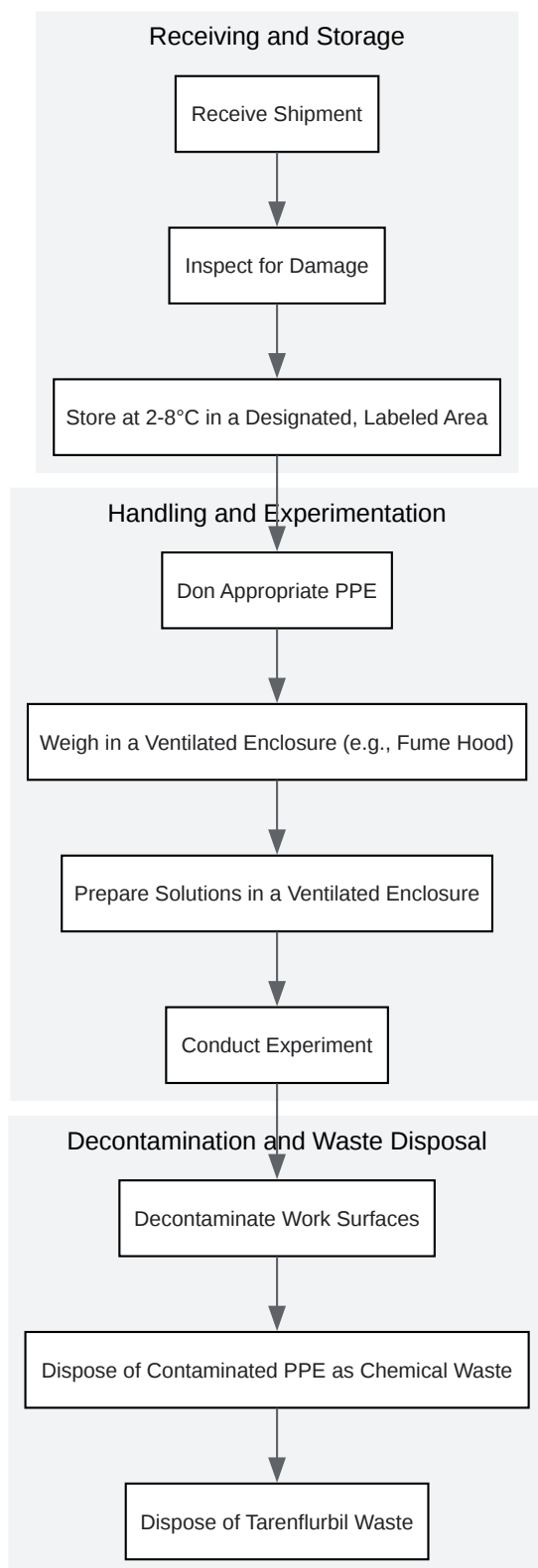
Due to the toxic nature of **Tarenflurbil** and its potential for aerosolization as a powder, a comprehensive approach to personal protective equipment is mandatory.

PPE Category	Minimum Requirement	Recommended for High-Potency Compounds
Hand Protection	Nitrile gloves (double-gloving recommended)	Chemical-resistant gloves (e.g., butyl rubber) for extensive handling
Eye Protection	Safety glasses with side shields	Chemical splash goggles or a face shield
Body Protection	Laboratory coat	Disposable gown with long sleeves and tight cuffs
Respiratory Protection	Not generally required for small quantities handled in a ventilated enclosure	A NIOSH-approved respirator (e.g., N95) should be considered for weighing or procedures that may generate dust.

**Important Note:** All PPE should be removed and disposed of properly before leaving the laboratory area. Contaminated disposable PPE should be treated as chemical waste.

# Standard Operating Procedure for Handling Tarenflurbil

The following workflow outlines the essential steps for safely handling **Tarenflurbil** from receipt to disposal. Adherence to these procedures is critical to minimize exposure risk.

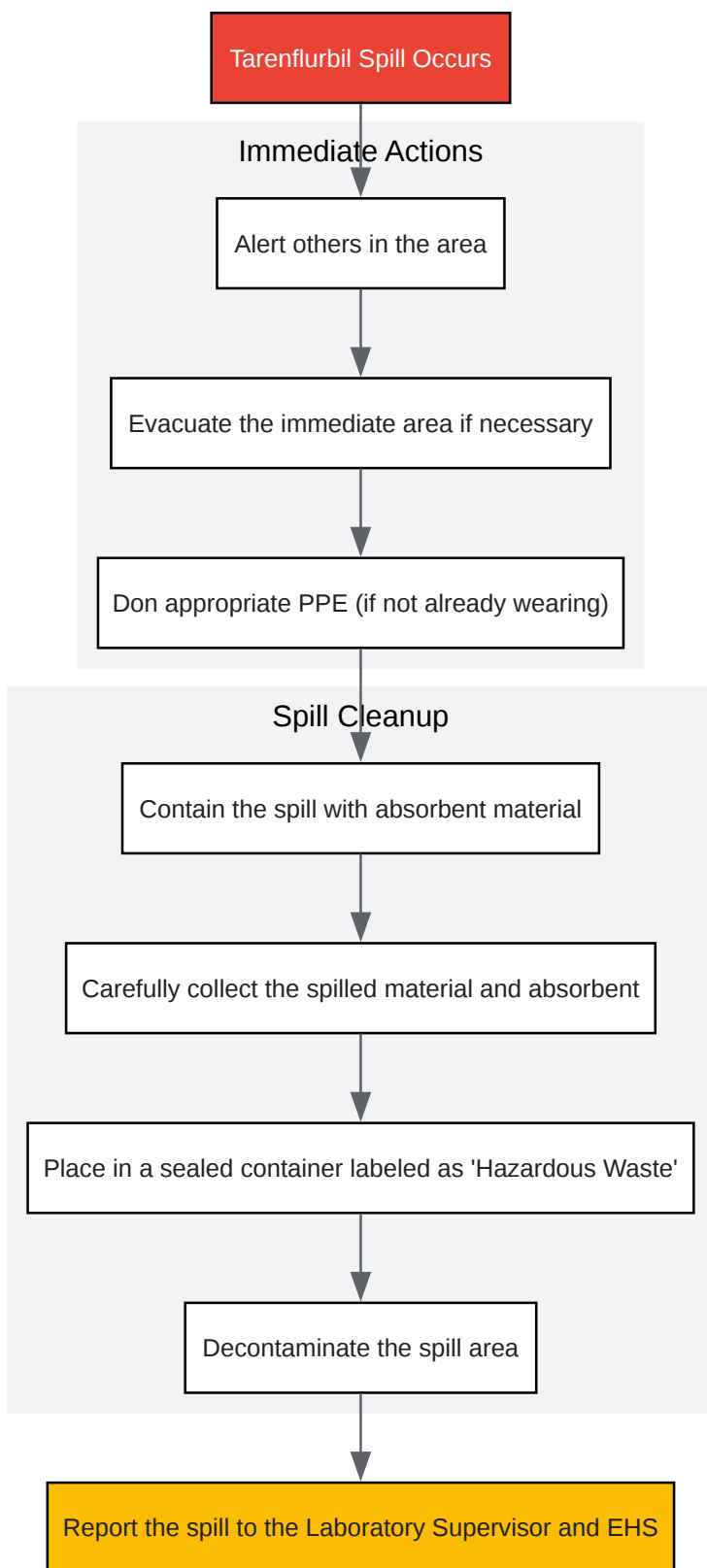


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Caption: Standard operating procedure for handling **Tarenflurbil**.

## Emergency Spill Response

In the event of a **Tarenflurbil** spill, immediate and appropriate action is necessary to prevent exposure and contamination.



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- To cite this document: BenchChem. [Personal protective equipment for handling Tarenflurbil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684577#personal-protective-equipment-for-handling-tarenflurbil]

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